

# 2-Methyl-1-dodecanol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methyl-1-dodecanol

Cat. No.: B7894582

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## Chemical Profile: 2-Methyl-1-dodecanol

This document provides the molecular formula and molecular weight for the chemical compound **2-Methyl-1-dodecanol**.

## Compound Identification

| Identifier    | Value  |
|---------------|--|
| Chemical Name | 2-Methyl-1-dodecanol                         |
| Synonyms      | 2-methyldodecan-1-ol, 1-Dodecanol, 2-methyl- |
| CAS Number    | 22663-61-2                                   |

## Molecular Properties

A summary of the key molecular properties of **2-Methyl-1-dodecanol** is presented below.

| Property          | Value               | Source                                  |
|-------------------|---------------------|---|
| Molecular Formula | C13H28O             | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 200.36 g/mol        | <a href="#">[2]</a> <a href="#">[3]</a> |
| 200.37 g/mol      | <a href="#">[1]</a> |   |
| 200.3608 g/mol    | <a href="#">[4]</a> |   |

The slight variations in molecular weight reported across different sources are typically due to differences in the atomic weights used for calculation. The computed molecular weight is approximately 200.36 g/mol .[\[2\]](#)[\[3\]](#)

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## References

- 1. 2-Methyl-1-dodecanol - Protheragen [protheragen.ai]
- 2. 2-Methyl-1-dodecanol | C13H28O | CID 42265 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Dodecanol, 2-methyl-, (S)- | C13H28O | CID 11252645 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Dodecanol, 2-methyl [webbook.nist.gov]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)